

2-Methyloxetan-3-ol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Methyloxetan-3-ol

Cat. No.: B2577784

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS). **2-Methyloxetan-3-ol** is a chemical for research and development purposes, and its toxicological properties have not been fully investigated. All handling should be performed by trained personnel in a controlled laboratory setting, adhering to all applicable safety regulations.

Introduction

2-Methyloxetan-3-ol is a heterocyclic organic compound containing a four-membered oxetane ring. The oxetane moiety is of growing interest in medicinal chemistry as it can act as a polar surrogate for gem-dimethyl or carbonyl groups, potentially improving physicochemical properties such as solubility and metabolic stability.^{[1][2]} This guide provides a summary of the available safety and handling information for **2-Methyloxetan-3-ol**, drawing from data on structurally related compounds and general principles of oxetane chemistry.

Chemical and Physical Properties

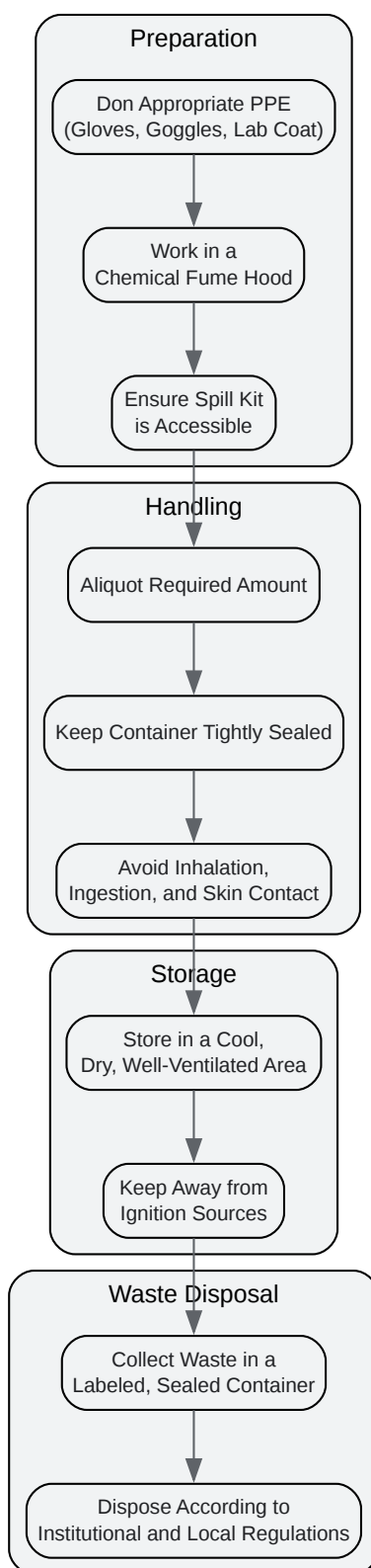
Limited experimental data is available for the physical properties of **2-Methyloxetan-3-ol**. The following table summarizes its basic chemical properties.

| Property | Value | Source |
|-------------------|--|--------------|
| CAS Number | 1420681-59-9 | CymitQuimica |
| Molecular Formula | C ₄ H ₈ O ₂ | Calculated |
| Molecular Weight | 88.11 g/mol | CymitQuimica |
| Purity (typical) | >98% | CymitQuimica |

Hazard Identification and Safety Precautions

Due to the lack of a specific Safety Data Sheet for **2-Methyloxetan-3-ol**, a comprehensive hazard assessment is not available. However, based on the chemistry of oxetanes and related small-ring ethers, the following potential hazards should be considered. Oxetanes can be unstable, particularly under acidic conditions, and may undergo ring-opening reactions.^{[2][3]}

General Safety Workflow for Handling **2-Methyloxetan-3-ol**



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Caption: General laboratory workflow for handling potentially hazardous chemicals.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn at all times.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat are mandatory.
- Respiratory Protection: Work should be conducted in a well-ventilated chemical fume hood to avoid inhalation of vapors.

Handling

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapor or mist.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground/bond container and receiving equipment to prevent static discharge.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.

First-Aid Measures

In the absence of specific data, the following general first-aid measures for chemical exposure should be followed:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release and Firefighting Measures

Accidental Release

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Do not allow the chemical to enter drains or waterways.

Firefighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The combustion of **2-Methyloxetan-3-ol** may produce carbon monoxide and carbon dioxide. Vapors may be heavier than air and can travel to a source of ignition and flash back.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological Information

No specific toxicological data (e.g., LD50, LC50) for **2-Methyloxetan-3-ol** are available in the public domain. The toxicological properties have not been fully investigated. For structurally similar compounds, the following data is available and should be used for estimation purposes only, with caution.

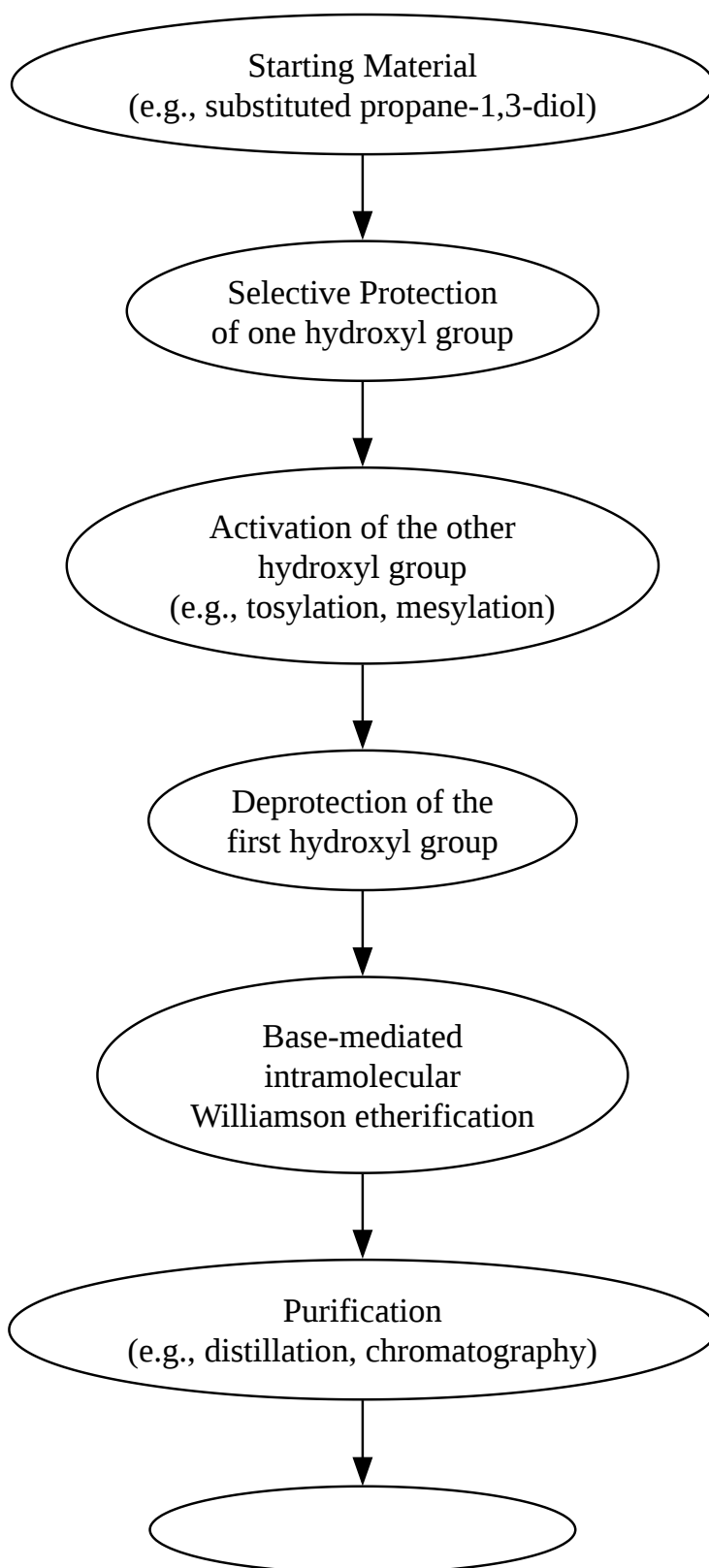
| Compound | CAS Number | LD50 (Oral, Rat) | LD50 (Intravenous, Mouse) | Reference |
|---------------------|------------|------------------------------------|---------------------------|-----------|
| 2-Methylpentan-3-ol | 565-67-3 | Not available | 320 mg/kg | [4][5] |
| 3-Methyl-1-butanol | 123-51-3 | 1300 mg/kg | Not available | [6] |
| Octan-3-ol | 589-98-0 | NOAEL: 25 mg/kg/day (90-day study) | Not available | [7][8] |

NOAEL: No-Observed-Adverse-Effect Level

Experimental Protocols

Proposed Synthesis

A specific, detailed experimental protocol for the synthesis of **2-Methyloxetan-3-ol** is not readily available in the reviewed literature. However, a plausible synthetic route can be proposed based on general methods for oxetane synthesis. One common method is the intramolecular Williamson etherification of a suitably substituted 1,3-diol. Another approach involves the reaction of an epoxide with a sulfur ylide.



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